

# Commercial Sourcing and Applications of 3,5-Dimethoxyphenylglyoxal Hydrate for Research Professionals

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## Compound of Interest

Compound Name: 3,5-Dimethoxyphenylglyoxal  
hydrate

Cat. No.: B2988162

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A Technical Guide for Researchers in Organic Synthesis and Drug Discovery

For scientists and professionals engaged in advanced chemical research and pharmaceutical development, the procurement of high-purity, well-characterized reagents is a critical starting point. **3,5-Dimethoxyphenylglyoxal hydrate** (CAS No. 188199-78-2) is a versatile building block in organic synthesis, particularly in the construction of heterocyclic scaffolds of medicinal interest. This guide provides an in-depth overview of its commercial availability, key technical data, and potential experimental applications.

## Commercial Availability and Supplier Specifications

Identifying reliable commercial suppliers is crucial for ensuring the quality and consistency of starting materials in research. Below is a summary of a known supplier for **3,5-Dimethoxyphenylglyoxal hydrate**, providing key quantitative data for easy comparison and procurement decisions.

Supplier	CAS Number	Purity	Molecular Formula	Molecular Weight ( g/mol )	Boiling Point (°C)	Storage Conditions (°C)
Crysdot LLC	188199-78-2	95+%	C <sub>10</sub> H <sub>12</sub> O <sub>5</sub>	212.2	343.1 at 760 mmHg	2-8

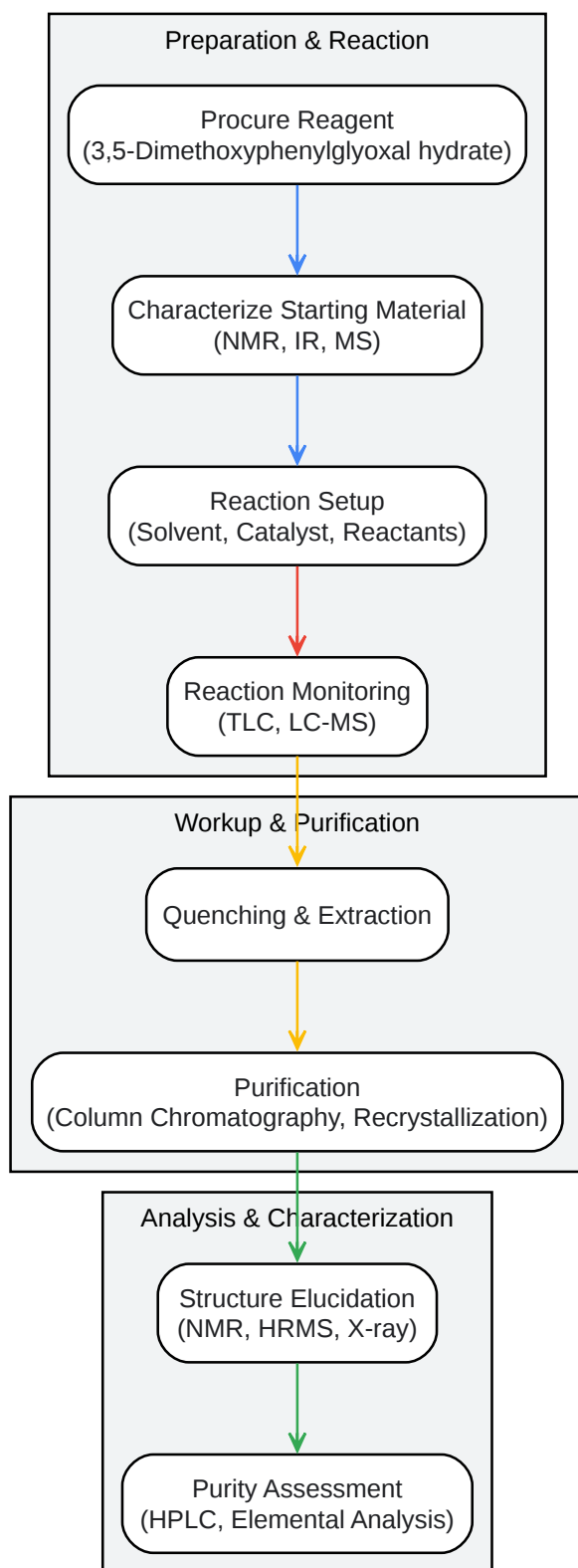
Note: Data is based on publicly available information from the supplier's website. Researchers should always consult the latest certificate of analysis (CoA) and safety data sheet (SDS) from the supplier before purchase and use.

## Experimental Protocols and Synthetic Utility

While specific, detailed experimental protocols for the use of **3,5-Dimethoxyphenylglyoxal hydrate** are not readily available in public literature, its structural motifs suggest its utility in a variety of synthetic transformations, analogous to other arylglyoxals. The primary reactive sites are the two adjacent carbonyl groups, making it an excellent precursor for the synthesis of a diverse range of heterocyclic compounds.

General Experimental Workflow for Heterocycle Synthesis:

The following diagram illustrates a generalized workflow for the utilization of a chemical reagent like **3,5-Dimethoxyphenylglyoxal hydrate** in a typical research setting, from initial procurement to final product analysis.

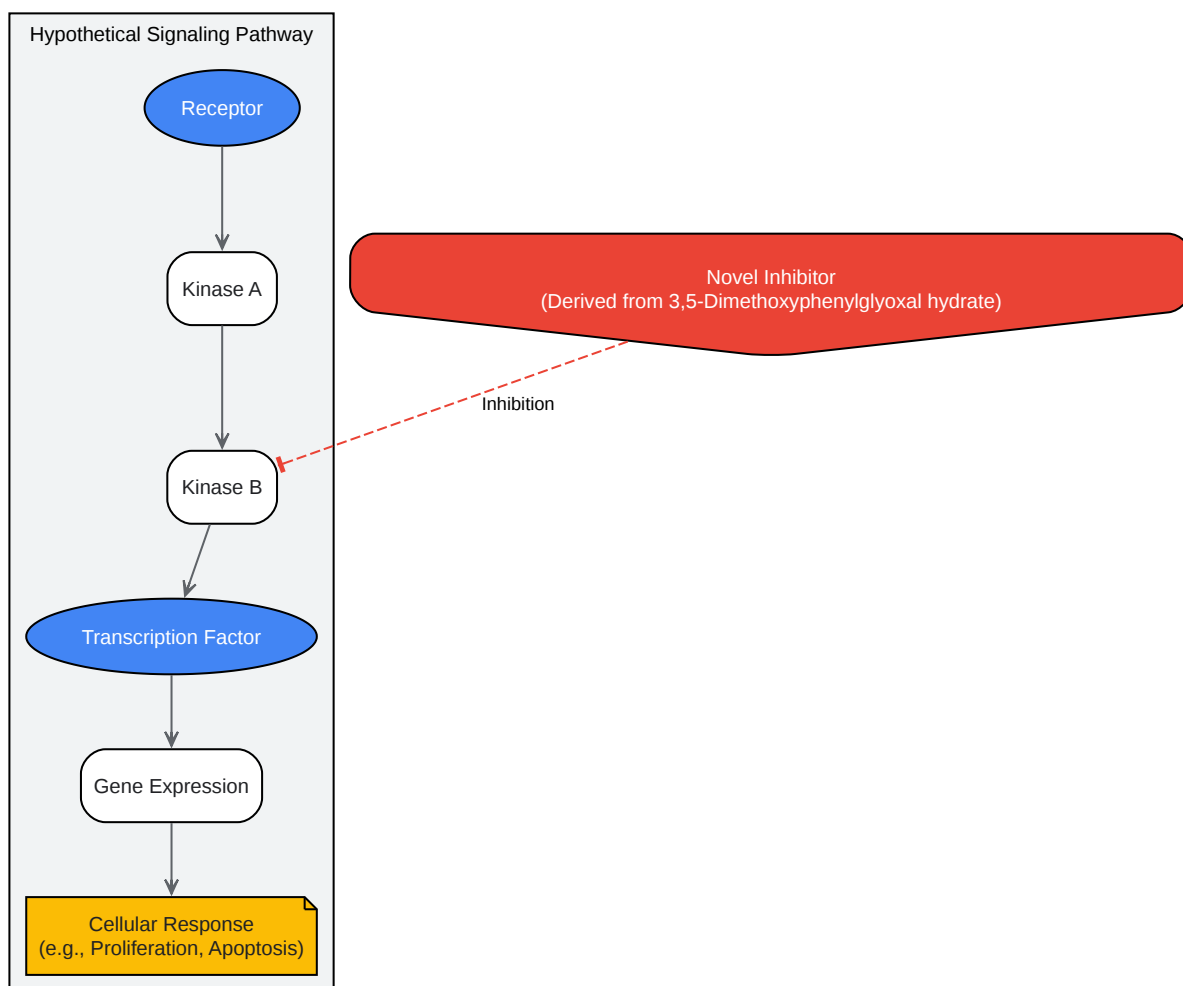


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A generalized experimental workflow for utilizing a chemical reagent in a research laboratory.

## Potential Signaling Pathway Involvement and Logical Relationships in Drug Discovery

In the context of drug development, small molecules synthesized from precursors like **3,5-Dimethoxyphenylglyoxal hydrate** can be designed to interact with specific biological targets. The diagram below illustrates a hypothetical signaling pathway and the potential intervention points for a novel inhibitor developed from this chemical scaffold.



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A diagram illustrating the potential intervention of a novel inhibitor in a signaling cascade.

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **3,5-Dimethoxyphenylglyoxal hydrate**. According to the information provided by Crysdot LLC, this compound is classified with a "Warning" signal word and is associated with the hazard statement H302 (Harmful if swallowed). Precautionary statements include P280 (Wear protective gloves/protective clothing/eye protection/face protection) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). Researchers should always refer to the full Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and handling information.

This technical guide serves as a foundational resource for researchers interested in utilizing **3,5-Dimethoxyphenylglyoxal hydrate**. By providing a starting point for sourcing and outlining its synthetic potential, it is intended to facilitate the innovative work of scientists in the fields of chemical synthesis and drug discovery.

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